

# 2-Methyl-4-phenylpyridine CAS number and molecular structure

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## Compound of Interest

Compound Name: 2-Methyl-4-phenylpyridine

Cat. No.: B085350

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## An In-depth Technical Guide to 2-Methyl-4-phenylpyridine

This technical guide provides a comprehensive overview of **2-Methyl-4-phenylpyridine**, tailored for researchers, scientists, and professionals in drug development. The document covers its chemical identity, molecular structure, synthesis protocols, and known biological activities, presenting data in a structured and accessible format.

## Chemical Identity and Molecular Structure

**2-Methyl-4-phenylpyridine** is an aromatic heterocyclic organic compound. It is an isomer of other methyl-phenyl-pyridine derivatives, and its specific structure influences its chemical and biological properties.

### Molecular Structure:

The molecular structure of **2-Methyl-4-phenylpyridine** consists of a pyridine ring substituted with a methyl group at the 2-position and a phenyl group at the 4-position.

### Chemical Identifiers:

While a specific CAS Registry Number for **2-Methyl-4-phenylpyridine** is not readily available in public databases, its existence and synthesis have been documented in scientific literature.

For reference, the isomeric compound, 4-Methyl-2-phenylpyridine, has the CAS Number 3475-21-6.[\[1\]](#)

Physicochemical Properties:

Quantitative physicochemical data for **2-Methyl-4-phenylpyridine** is not extensively reported. However, based on its structure, it is expected to be a weakly basic compound, soluble in organic solvents. The properties of the related isomer, 4-Methyl-2-phenylpyridine, are provided in the table below for comparative purposes.

Property	Value (for 4-Methyl-2-phenylpyridine)
Molecular Formula	C <sub>12</sub> H <sub>11</sub> N
Molecular Weight	169.22 g/mol
Boiling Point	284.5±9.0 °C at 760 mmHg
Density	1.0±0.1 g/cm <sup>3</sup>
Refractive Index	1.568

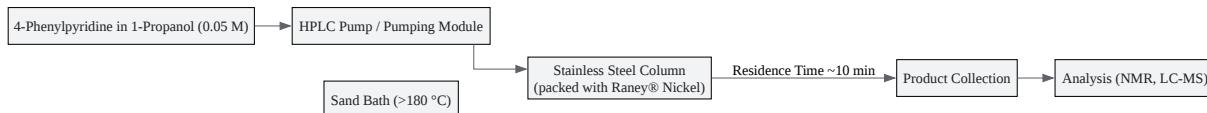
## Experimental Protocols for Synthesis

Two primary methods for the synthesis of **2-Methyl-4-phenylpyridine** have been described in the literature:  $\alpha$ -Methylation via Flow Synthesis and Suzuki Coupling.

### **$\alpha$ -Methylation of 4-Phenylpyridine (Flow Synthesis)**

This method achieves the synthesis of 2-methylpyridines through a continuous flow setup, offering a greener alternative to traditional batch reactions.[\[2\]](#)

Experimental Workflow:



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### Flow synthesis workflow for **2-Methyl-4-phenylpyridine**.

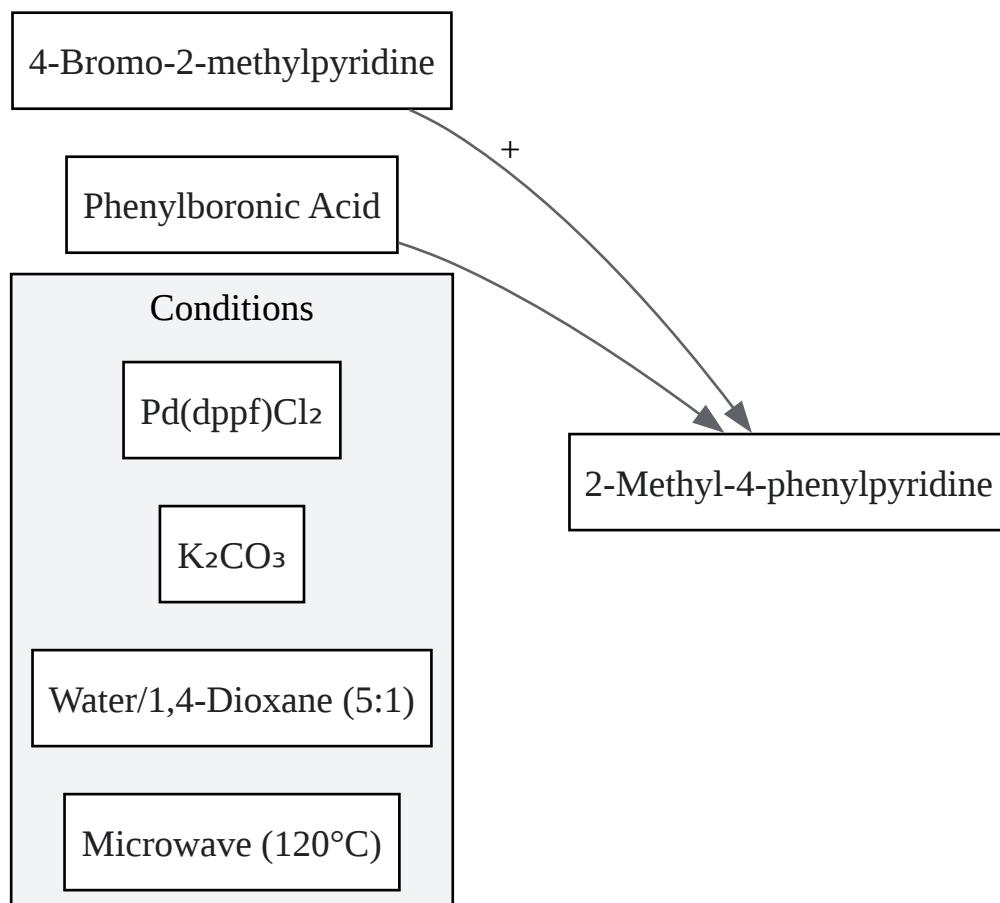
#### Methodology:

- A 0.05 M solution of 4-phenylpyridine is prepared in 1-propanol.
- A stainless steel column (150 x 4.6 mm) is packed with approximately 5.5 g of Raney® nickel.
- The packed column is heated to over 180 °C in a sand bath.
- The 4-phenylpyridine solution is introduced into the reaction stream and passed through the heated column using an HPLC pump at a flow rate of 0.1 mL/min.
- The eluent is collected, and the solvent is evaporated to yield the product.
- The resulting product is a mixture containing **2-methyl-4-phenylpyridine**, which can be identified by <sup>1</sup>H-NMR spectroscopy.[\[2\]](#)

## Suzuki Coupling Reaction

The Suzuki coupling reaction provides a versatile method for the synthesis of **2-methyl-4-phenylpyridine** and its derivatives.[\[3\]](#) This reaction involves the cross-coupling of an organoboron compound with an organohalide, catalyzed by a palladium complex.

#### Reaction Scheme:



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## References

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